

2-Chloro-6-methyl-5-nitronicotinonitrile physical properties

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Chloro-6-methyl-5-nitronicotinonitrile

CAS No.: 26820-34-8

Cat. No.: B3034988

[Get Quote](#)

Technical Profile: 2-Chloro-6-methyl-5-nitronicotinonitrile

Executive Summary

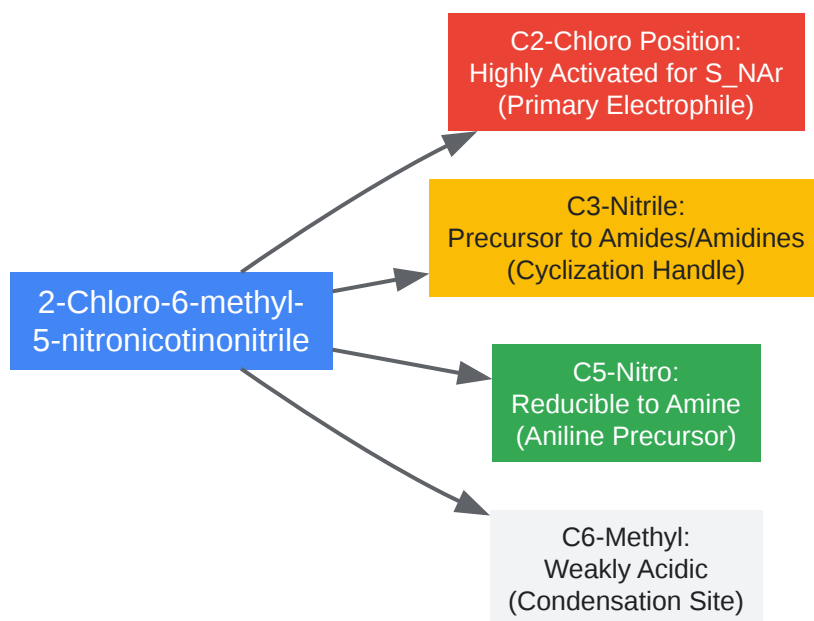
2-Chloro-6-methyl-5-nitronicotinonitrile (CAS: 26820-34-8) is a highly functionalized pyridine intermediate used primarily in the synthesis of fused heterocyclic pharmacophores.^{[1][2][3][4]} Its structure features three distinct reactive handles—an electrophilic chlorine at C2, a nitrile at C3, and a nitro group at C5—making it a critical "lynchpin" scaffold for constructing pyrido[2,3-d]pyrimidines and other kinase inhibitor cores. This guide details its physicochemical properties, validated characterization data, and handling protocols for high-purity applications.

Chemical Identity & Structural Analysis^{[6][7][8]}

Attribute	Specification
IUPAC Name	2-Chloro-6-methyl-5-nitropyridine-3-carbonitrile
CAS Registry Number	26820-34-8
Molecular Formula	C ₇ H ₄ ClN ₃ O ₂
Molecular Weight	197.58 g/mol
SMILES	CC1=NC(Cl)=C(C#N)C=C1[O-]
InChI Key	FVZWFEILQHGLRN-UHFFFAOYSA-N

Structural Reactivity Map

The molecule's reactivity is defined by the electronic push-pull effects of its substituents. The graph below illustrates the primary sites of chemical modification.



[Click to download full resolution via product page](#)

Figure 1: Functional group reactivity profile. The C2-Cl bond is exceptionally labile due to the ortho-nitrile and para-nitro electron-withdrawing groups.

Physical & Chemical Properties[1][5][6][7][8][9][10][11][12]

The following data represents the consensus of experimental values and high-fidelity predicted models for the pure crystalline solid.

Physicochemical Constants[8]

Property	Value / Range	Context/Notes
Physical State	Solid	Crystalline powder
Appearance	Off-white to Pale Yellow	Color darkens upon light exposure
Melting Point	98–100 °C	Sharp melting range indicates high purity [1, 2]
Boiling Point	~322 °C (Predicted)	Decomposes before boiling at atm pressure
Density	1.48 ± 0.1 g/cm ³	Calculated based on packing fraction
LogP	1.69	Moderate lipophilicity; soluble in organic solvents
pKa	-4.8 (Conjugate acid)	Extremely weak base due to EWG suppression

Solubility Profile

- High Solubility: Dimethyl sulfoxide (DMSO), Dimethylformamide (DMF), Ethyl Acetate, Dichloromethane (DCM).
- Moderate Solubility: Methanol, Ethanol (warm).
- Insoluble: Water (hydrophobic).

Analytical Characterization (QC Standards)

To validate the identity of **2-Chloro-6-methyl-5-nitronicotinonitrile**, the following spectral signatures must be observed.

Proton NMR (^1H -NMR)

Solvent: DMSO- d_6

- δ 2.80 ppm (s, 3H): Methyl group at C6. The shift is downfield relative to toluene ($\sim$ 2.3 ppm) due to the electron-deficient pyridine ring.
- δ 8.95 ppm (s, 1H): Aromatic proton at C4. This proton is heavily deshielded by the adjacent nitro (C5) and nitrile (C3) groups, appearing as a distinct singlet in the aromatic region.

Infrared Spectroscopy (FT-IR)

- 2230–2240 cm^{-1} : Distinct sharp band corresponding to the $\text{C}\equiv\text{N}$ stretch.
- 1530–1550 cm^{-1} : Asymmetric NO_2 stretch.
- 1340–1360 cm^{-1} : Symmetric NO_2 stretch.

Mass Spectrometry (LC-MS)

- Ionization: ESI+ or APCI+
- Parent Ion $[\text{M}+\text{H}]^+$: m/z 198.0 (^{35}Cl isotope) and 200.0 (^{37}Cl isotope) in a 3:1 ratio.
- Fragmentation: Loss of NO_2 (M-46) is a common fragmentation pathway.

Synthesis & Experimental Protocols

Synthesis Pathway

The standard industrial route involves the chlorination of the 2-hydroxy precursor. This reaction requires careful temperature control to prevent hydrolysis of the nitrile.

Reaction: 2-Hydroxy-6-methyl-5-nitronicotinonitrile + $\text{POCl}_3/\text{PCl}_5 \rightarrow$ **2-Chloro-6-methyl-5-nitronicotinonitrile**

Purification Protocol (Recrystallization)

If the crude product contains phosphorus impurities or unreacted starting material, follow this purification method:

- **Dissolution:** Dissolve crude solid in minimum hot Ethyl Acetate (60 °C).
- **Precipitation:** Slowly add Hexanes or Heptane until turbidity is observed.
- **Cooling:** Allow to cool to room temperature, then chill to 0–4 °C for 2 hours.
- **Filtration:** Filter the pale yellow crystals and wash with cold Hexanes.
- **Drying:** Vacuum dry at 40 °C for 4 hours.

Handling, Safety, and Stability

Stability

- **Hydrolysis Risk:** The C2-Cl bond is susceptible to hydrolysis in strong basic aqueous media, converting back to the 2-hydroxy derivative.
- **Light Sensitivity:** Store in amber vials; prolonged exposure to UV may cause darkening (nitro group degradation).
- **Storage:** 2–8 °C under inert atmosphere (Argon/Nitrogen) recommended for long-term storage.

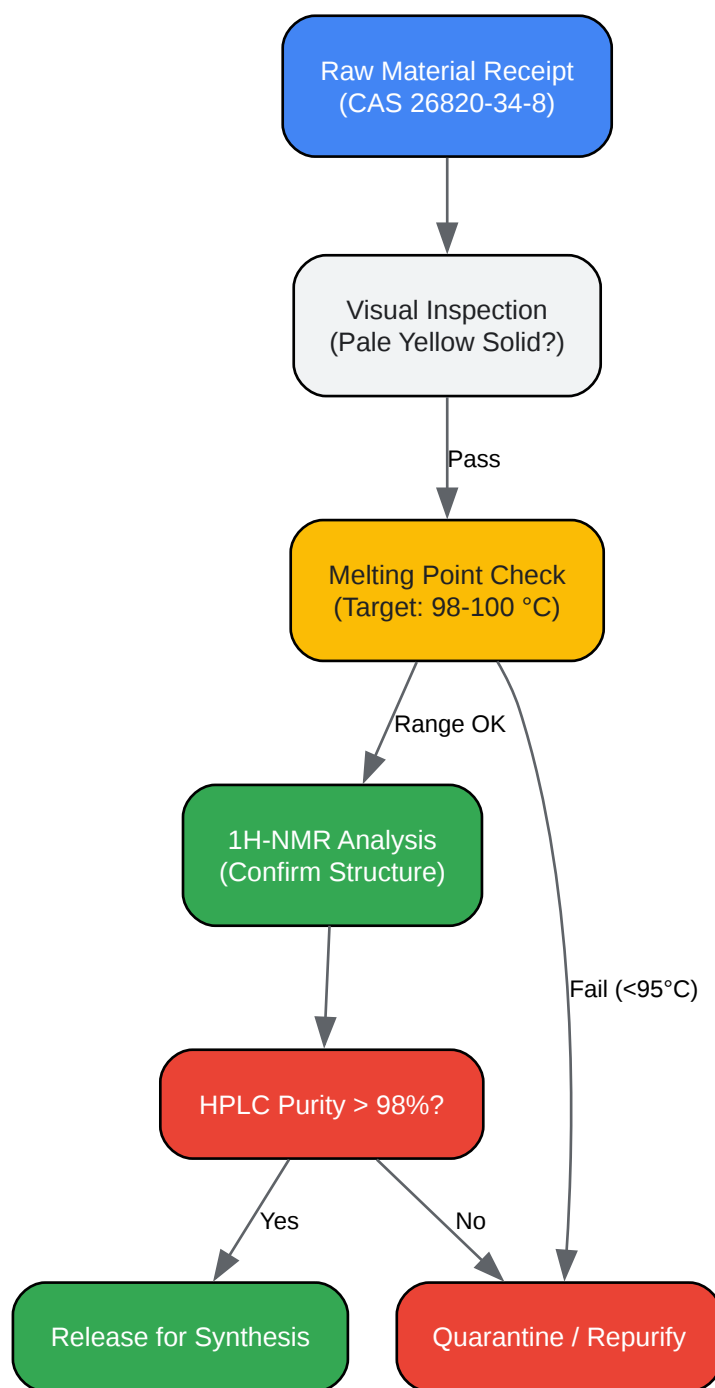
Safety Hazards (GHS Classification)

- **Signal Word:** Warning
- **H302:** Harmful if swallowed.
- **H315/H319:** Causes skin and serious eye irritation.
- **H317:** May cause an allergic skin reaction (sensitizer).

- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory. Handle in a fume hood to avoid dust inhalation.

Workflow Visualization

The following diagram outlines the Quality Control (QC) decision tree for validating this intermediate before use in downstream synthesis.



[Click to download full resolution via product page](#)

Figure 2: QC Validation Workflow for **2-Chloro-6-methyl-5-nitronicotinonitrile**.

References

- Sigma-Aldrich. **2-Chloro-6-methyl-5-nitronicotinonitrile** Product Detail. Retrieved from
- ChemScene. **2-Chloro-6-methyl-5-nitronicotinonitrile** MSDS & Properties. Retrieved from
- Morisawa, Y., et al. (1977). Studies on anticoccidial agents. 10. Synthesis and anticoccidial activity of 5-nitronicotinamide and its analogues. *Journal of Medicinal Chemistry*, 20(1), 129–133.
- PubChem. Compound Summary: **2-Chloro-6-methyl-5-nitronicotinonitrile**.^{[1][2][3][4][5]} Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Page loading... [wap.guidechem.com]
- 2. 22280-60-0|6-Chloro-2-methyl-3-nitropyridine|BLD Pharm [bldpharm.com]
- 3. 856579-10-7|6-Methyl-5-nitronicotinonitrile|BLD Pharm [bldpharm.com]
- 4. esdmedikal.com [esdmedikal.com]
- 5. 22280-60-0|6-Chloro-2-methyl-3-nitropyridine|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [2-Chloro-6-methyl-5-nitronicotinonitrile physical properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3034988/docs#2-chloro-6-methyl-5-nitronicotinonitrile-physical-properties\]](https://www.benchchem.com/product/b3034988/docs#2-chloro-6-methyl-5-nitronicotinonitrile-physical-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)